Reproducibility of OM-153 Antitumor Effects: A Review of Available Data

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*OM-153*
Cat. No.:	*B10831408*

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A comprehensive analysis of the preclinical antitumor effects of the tankyrase inhibitor **OM-153** reveals promising, yet unreplicated, findings primarily from a single foundational study. This guide provides a detailed overview of the existing experimental data, methodologies, and associated signaling pathways to facilitate independent evaluation and future research.

Currently, the body of scientific literature on the antitumor efficacy of **OM-153** is dominated by a pivotal study from Brinch et al. (2022), published in Cancer Research Communications. While this study provides a robust preclinical foundation for **OM-153**, the broader scientific community awaits independent verification of these findings. To date, no peer-reviewed research from unaffiliated laboratories has been published to corroborate or challenge the initial results, making a definitive assessment of reproducibility premature. This guide, therefore, focuses on a detailed presentation of the data from the primary study to aid researchers in understanding the current state of **OM-153** research.

In Vitro Efficacy of OM-153

OM-153 is a potent and selective inhibitor of tankyrase 1 and 2 (TNKS1/2).[1] It has demonstrated significant anti-proliferative effects in various human cancer cell lines.[1] The

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primary mechanism of action is the inhibition of the WNT/β-catenin signaling pathway, although effects on YAP and MYC signaling have also been reported.[1][2]

Table 1: In Vitro Potency of OM-153[1]

Target/Assay	Cell Line	IC50 (nmol/L)	Notes
TNKS1 (biochemical assay)	-	13	-
TNKS2 (biochemical assay)	-	2	-
WNT/β-catenin signaling reporter	HEK293	0.63	Luciferase-based assay

Table 2: Growth Inhibition (GI50) of OM-153 in Human Cancer Cell Lines[1]

Cell Line	Cancer Type	GI50 (nmol/L)	Notes
COLO 320DM	Colon Carcinoma	10	APC-mutated
RKO	Colon Carcinoma	>10,000	TNKSi-insensitive control
OVCAR-4	Ovarian Cancer	-	GI25 = 2.5 nmol/L
UO-31	Renal Cancer	-	GI25 = 3.5 nmol/L

In addition to the cell lines with determined GI50 values, a screen of the NCI-60 tumor cell line panel showed that 16 out of 60 cell lines exhibited greater than 25% relative growth inhibition when treated with 10 nmol/L **OM-153**.[1]

In Vivo Antitumor Activity of OM-153

The antitumor effects of **OM-153** have been demonstrated in mouse xenograft models of human colon carcinoma and a syngeneic mouse melanoma model.[1][3]

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Table 3: In Vivo Efficacy of **OM-153** in a COLO 320DM Xenograft Model[1]

Treatment Group	Dosing Schedule	Tumor Growth Inhibition
Vehicle Control	Twice daily, oral	-
OM-153 (0.33 mg/kg)	Twice daily, oral	Significant
OM-153 (1 mg/kg)	Twice daily, oral	Significant
OM-153 (3.3 mg/kg)	Twice daily, oral	Significant
OM-153 (10 mg/kg)	Twice daily, oral	Significant

A clear dose-dependent antitumor effect was observed, with oral administration of 0.33–10 mg/kg twice daily leading to a reduction in WNT/β-catenin signaling and tumor progression.[1][3]

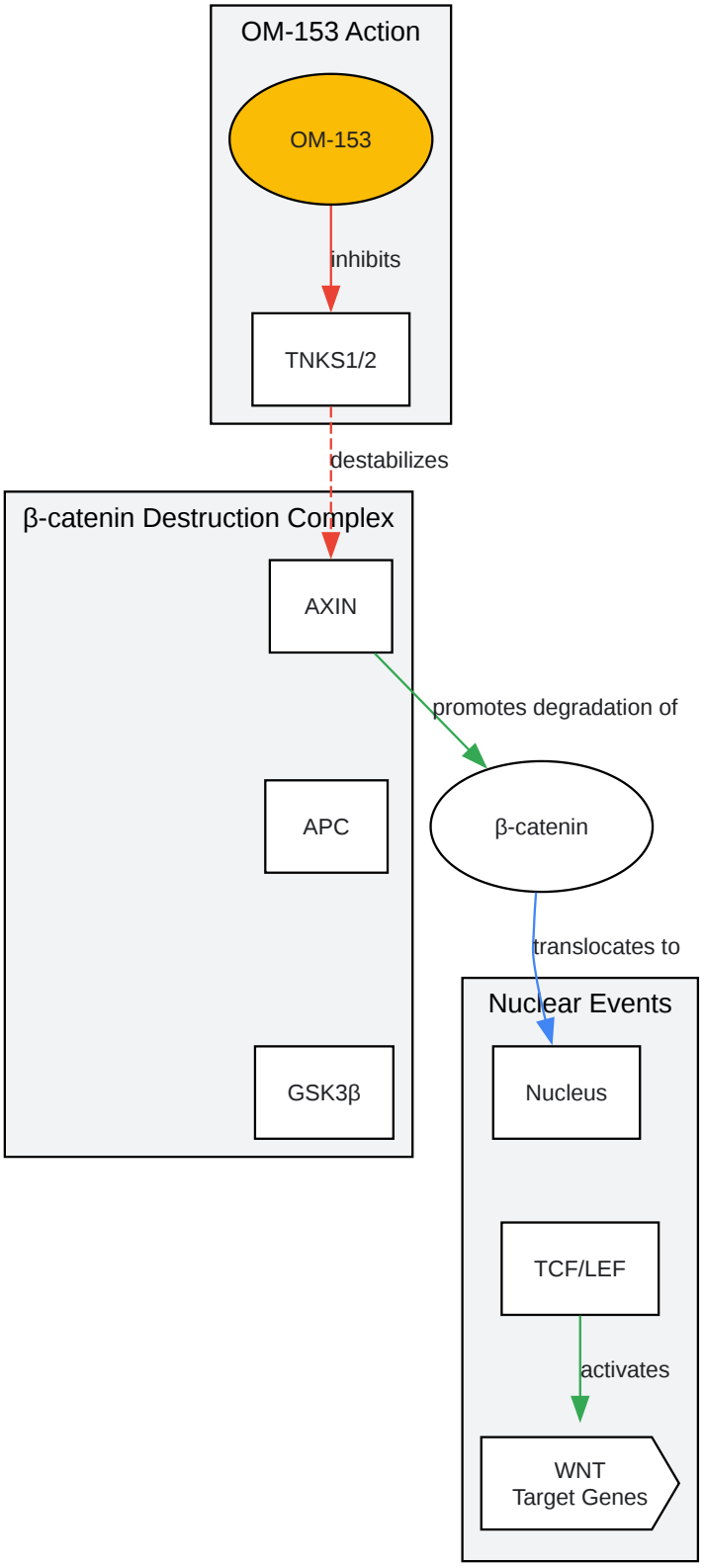
Table 4: **OM-153** in a B16-F10 Melanoma Mouse Model[1][3]

Treatment Group	Effect
OM-153 + anti-PD-1	Potentiation of anti-PD-1 antitumor effect

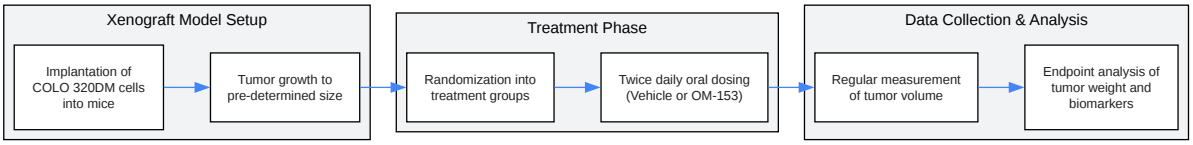
Signaling Pathways and Experimental Workflows

The primary mechanism of **OM-153**'s antitumor activity is the inhibition of tankyrases, which leads to the stabilization of AXIN proteins.[1] This enhances the degradation of β-catenin, thereby inhibiting the oncogenic WNT/β-catenin signaling pathway.[1][3]

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